

Essential Safety and Operational Guide for 4-Bromo-2-methylphenol

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Compound of Interest

Compound Name: 4-Bromo-2-methylphenol

Cat. No.: B185452

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromo-2-methylphenol** (CAS No: 2362-12-1). Adherence to these procedures is crucial for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromo-2-methylphenol is a hazardous substance that requires stringent safety protocols. The primary hazards include acute oral toxicity, skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]} Therefore, the use of appropriate personal protective equipment is mandatory.

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety goggles and face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles, especially during procedures with a risk of splashing. [3] [4]
Hand Protection	Chemical-resistant gloves	Double-layered nitrile gloves are recommended for incidental contact. For direct handling or risk of splash, heavy-duty neoprene or butyl rubber gloves should be considered. [5] Gloves must be inspected before use and changed immediately upon contamination. [5] [6]
Skin and Body Protection	Chemical-resistant laboratory coat	A long-sleeved lab coat that is fully buttoned is required. Ensure the material is appropriate for handling corrosive and toxic substances. [1] [5]
Respiratory Protection	NIOSH-approved respirator	A dust mask, such as an N95 or P95, should be used when handling the solid form to prevent inhalation of dust particles. [1] For handling large quantities or in case of inadequate ventilation, a respirator with appropriate cartridges (e.g., ABEKP2) is advised. [1]

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid/powder[7]
Molecular Formula	C7H7BrO[2][7]
Molecular Weight	187.03 g/mol [2]
Melting Point	62-67 °C[4]
Solubility	Slightly soluble in water, soluble in organic solvents.[7]
Stability	Stable under normal storage conditions.[1][7]

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential to minimize exposure and prevent contamination. All handling of **4-Bromo-2-methylphenol**, particularly weighing and solution preparation, must occur in a designated area within a certified chemical fume hood.[1][3]

Pre-Handling Preparations

- **Fume Hood Verification:** Before starting any work, ensure the chemical fume hood is certified and functioning correctly.
- **Designated Area:** Establish a specific area within the fume hood for handling **4-Bromo-2-methylphenol** to contain any potential spills or contamination.
- **Assemble Equipment:** Gather all necessary equipment and reagents (e.g., spatulas, weigh boats, solvents, glassware) and place them inside the fume hood before introducing the chemical.
- **Emergency Equipment Check:** Locate the nearest emergency shower and eyewash station and confirm they are unobstructed and operational.[8]

Handling the Compound

- Donning PPE: Put on all required personal protective equipment as detailed in the PPE table before entering the designated handling area.
- Weighing and Transfer: Carefully weigh the solid **4-Bromo-2-methylphenol** within the fume hood. Use a clean, dedicated spatula and weigh boat to minimize dust generation.
- Solution Preparation: If preparing a solution, slowly add the solid compound to the solvent to avoid splashing. Gently swirl or stir the mixture to aid dissolution.
- Container Management: Keep all containers with **4-Bromo-2-methylphenol** tightly sealed when not in use.^{[1][3][7]}

Post-Handling Procedures

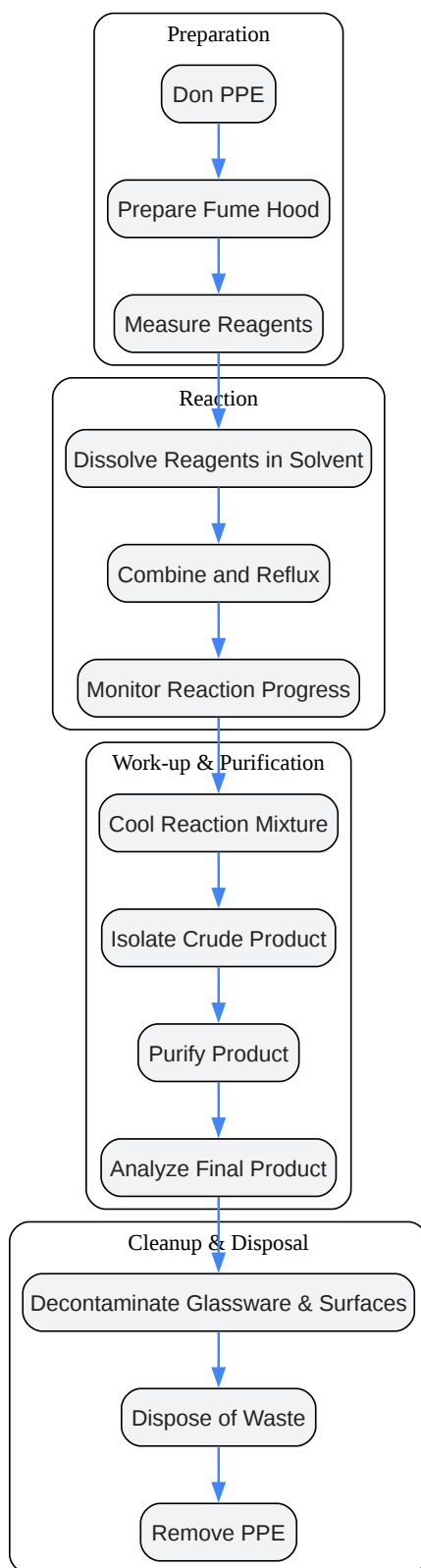
- Decontamination: Clean and decontaminate all surfaces and equipment within the fume hood that may have come into contact with the compound.
- PPE Removal: Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Gloves should be removed last.
- Hand Washing: Thoroughly wash hands with soap and water after all handling procedures are complete.^{[1][3]}

Experimental Protocol: General Synthesis Involving 4-Bromo-2-methylphenol

The following is a generalized protocol for a reaction where **4-Bromo-2-methylphenol** is used as a starting material, for instance, in a condensation reaction.

- Reaction Setup: In a four-necked round-bottom flask equipped with a stirrer, condenser, and dropping funnel, dissolve the appropriate starting material (e.g., an aldehyde) in a suitable solvent like ethanol.
- Reagent Preparation: In a separate beaker, dissolve **4-Bromo-2-methylphenol** in the same solvent.

- **Reaction Execution:** Slowly add the **4-Bromo-2-methylphenol** solution to the reaction flask from the dropping funnel while stirring. The reaction mixture may be heated to reflux and stirred for several hours to ensure completion.
- **Work-up:** After the reaction is complete, allow the mixture to cool. The product may precipitate out and can be collected by filtration. If not, the solvent may need to be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent to obtain the final pure compound.



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